

Technical Guide: Structure Elucidation and Spectral Analysis of CAS 109229-22-3

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Compound of Interest

Compound Name: 6-benzyl-5,6,7,8-tetrahydropyrido[4,3-d]pyrimidin-4(3H)-one

Cat. No.: B111120

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Abstract

This technical guide provides a comprehensive overview of the structure elucidation and spectral data for the compound registered under CAS number 109229-22-3. The identified compound is **6-Benzyl-5,6,7,8-tetrahydropyrido[4,3-d]pyrimidin-4(3H)-one**. This document details the available experimental data, including synthesis protocols, ¹H Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS), complemented by predicted ¹³C NMR and Infrared (IR) spectral data based on the analysis of its functional groups and analogous structures. Furthermore, a potential mechanism of action is explored, focusing on the inhibition of topoisomerase II, a known target for the tetrahydropyridopyrimidine scaffold.

Chemical Identity and Structure

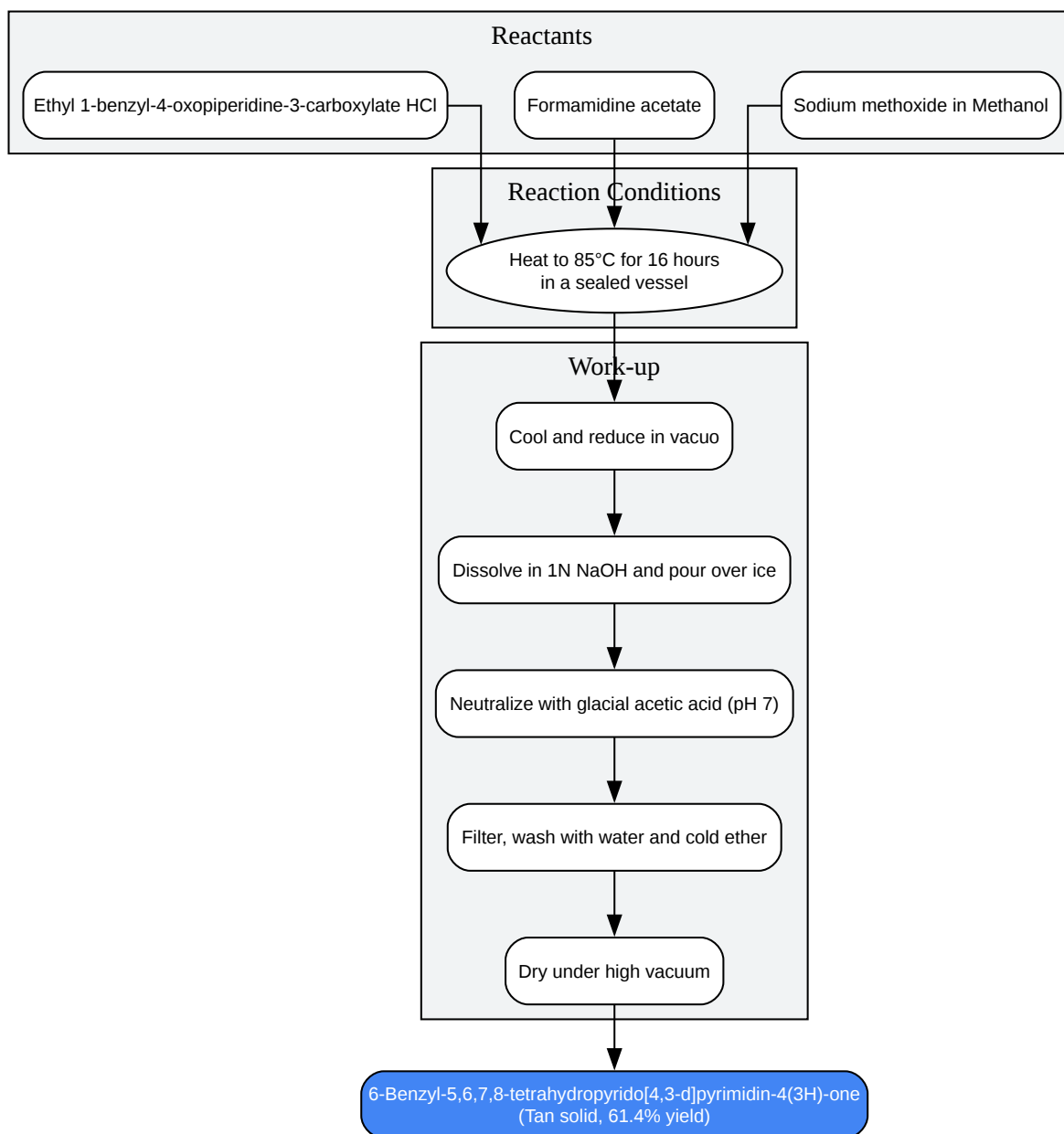
The chemical entity corresponding to CAS 109229-22-3 is **6-Benzyl-5,6,7,8-tetrahydropyrido[4,3-d]pyrimidin-4(3H)-one**. Its molecular and structural details are summarized in the table below.

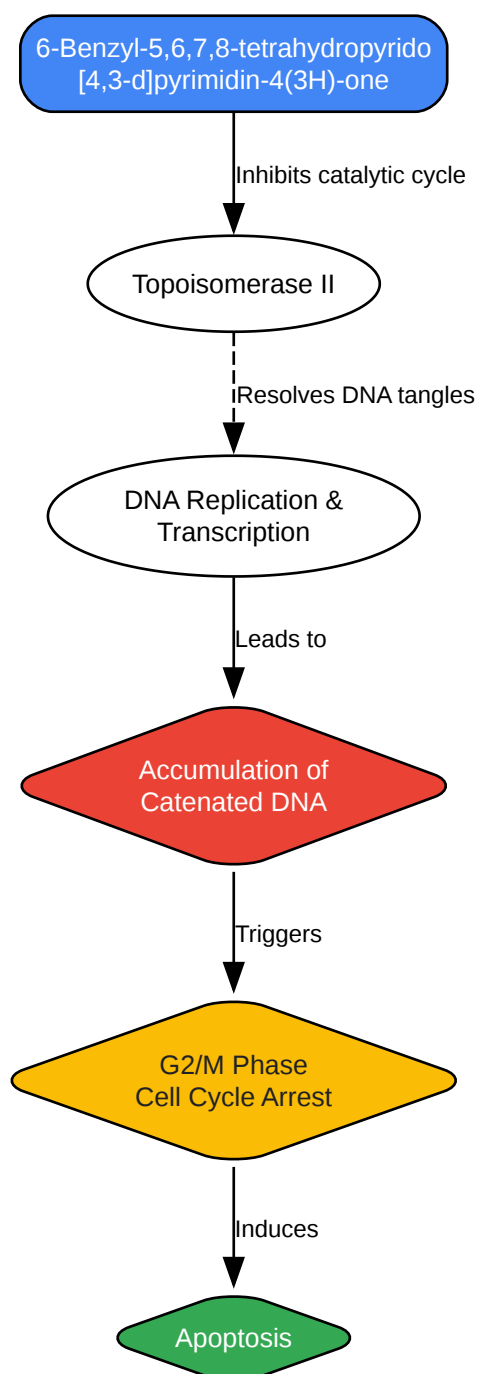
Property	Value
CAS Number	109229-22-3
Chemical Name	6-Benzyl-5,6,7,8-tetrahydropyrido[4,3-d]pyrimidin-4(3H)-one
Molecular Formula	C ₁₄ H ₁₅ N ₃ O
Molecular Weight	241.29 g/mol
Canonical SMILES	<chem>C1=CC=C(C=C1)CN2CCC3=C(C2)N=CN=C3O</chem>
InChI Key	PVNGDFHKRAIVTC-UHFFFAOYSA-N
Structure	 alt text

Synthesis Protocol

The synthesis of **6-Benzyl-5,6,7,8-tetrahydropyrido[4,3-d]pyrimidin-4(3H)-one** can be achieved through the condensation of ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride with formamidine acetate in the presence of a base.

Experimental Workflow





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